

Application of Tape Stripping for Bioavailability Studies of Hydrodexan

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Compound of Interest

Compound Name: *Hydrodexan*

Cat. No.: *B1215156*

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Application Note: AN-TS-HDX-001

Introduction

This document provides a comprehensive overview and detailed protocols for the application of the tape stripping technique in assessing the bioavailability of **Hydrodexan**, a topical formulation containing hydrocortisone and urea. Tape stripping is a minimally invasive method used to sequentially remove layers of the stratum corneum (SC), the outermost layer of the skin.^[1] By analyzing the amount of drug present on each tape strip, it is possible to determine the drug's concentration profile within the SC. This information is crucial for evaluating the local bioavailability and dermatopharmacokinetics of topically applied drugs like **Hydrodexan**.^[2]

The concentration of a drug in the stratum corneum is considered a reliable surrogate for its concentration in the viable epidermis, the target site for many dermatological treatments.^[2] Furthermore, drug levels in the SC are often more relevant for assessing local efficacy than systemic plasma concentrations. The presence of urea in **Hydrodexan** is intended to enhance the penetration of hydrocortisone into the skin.^{[3][4][5]} Tape stripping studies can effectively quantify this enhancement.

Principle of the Method

The tape stripping method is based on the successive application and removal of an adhesive tape to a specific area of the skin where the topical formulation has been applied. Each removal of the tape strip takes with it a layer of corneocytes from the stratum corneum. The

amount of drug in each layer can then be quantified using a suitable analytical technique, typically High-Performance Liquid Chromatography (HPLC). This allows for the determination of the drug concentration as a function of depth within the stratum corneum.

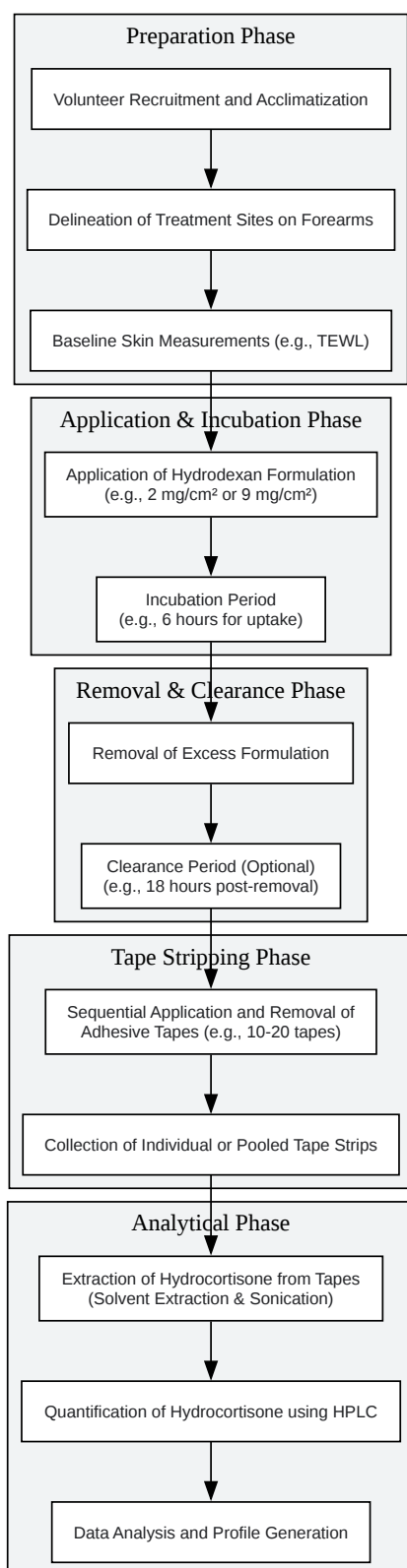
Experimental Protocols

Materials and Equipment

- Topical Formulation: **Hydrodexan** (or a 1% hydrocortisone cream as a reference).
- Adhesive Tapes: D-Squame® adhesive discs (3.8 cm²).[\[2\]](#)[\[6\]](#)
- Pressure Applicator: D-Squame® pressure instrument (e.g., applying a standardized pressure of 225 g/cm²).[\[2\]](#)
- Marking Pen: For delineating the application area.
- Swabs: Sterile cotton or gauze swabs for cleaning the skin and removing excess formulation.
- Solvent for Extraction: Methanol:water mixture (e.g., 60:40 v/v).
- Analytical Instrumentation: High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Vials: Suitable vials for tape strip extraction.
- Ultrasonic Bath: For aiding the extraction of the drug from the tape strips.
- Microbalance: For weighing tape strips to determine the amount of stratum corneum removed (optional).

Detailed Experimental Workflow

The following diagram illustrates the overall experimental workflow for a tape stripping study.



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Caption: Experimental Workflow for Tape Stripping Study.

Step-by-Step Protocol

- Volunteer Preparation:
 - Subjects should refrain from using other topical products on the test area (typically the volar forearm) for a specified period before the study.
 - The application sites (e.g., 4.9 cm²) are marked on the skin.[\[7\]](#)
- Product Application:
 - A precise amount of the **Hydrodexan** formulation is applied evenly to the delineated skin area. For comparative studies, different application thicknesses can be used, for example, a "thin" layer of 2 mg/cm² and a "thick" layer of 9 mg/cm².[\[7\]](#)[\[8\]](#)
 - The application site is left uncovered or protected with a non-occlusive dressing for the duration of the exposure period (e.g., 6 hours for uptake studies).[\[7\]](#)
- Removal of Excess Formulation:
 - After the application period, any remaining formulation is carefully removed from the skin surface using a standardized procedure, such as wiping with dry swabs followed by alcohol swabs.
- Tape Stripping Procedure:
 - An adhesive tape disc is placed onto the treatment area.
 - A standardized pressure (e.g., 225 g/cm²) is applied for a consistent duration (e.g., 5-10 seconds) to ensure uniform adhesion.[\[2\]](#)[\[6\]](#)
 - The tape is removed with a single, swift motion.[\[6\]](#)[\[9\]](#)
 - This process is repeated sequentially with fresh tapes (e.g., 10 to 20 times) on the same skin site.[\[6\]](#)
 - Each tape strip is individually placed in a labeled vial.

- Sample Processing and Analysis (HPLC Method):
 - Extraction: A defined volume of extraction solvent (e.g., 1 mL of 60:40 methanol:water) is added to each vial containing a tape strip. The vials are then sonicated (e.g., for 60 minutes) to extract the hydrocortisone.^[7]
 - HPLC Analysis: The extracts are analyzed by a validated HPLC-UV method. A typical method would involve:
 - Column: C18 column (e.g., 25 cm length).^[7]
 - Mobile Phase: Isocratic elution with a mixture of methanol and water (e.g., 55:45 v/v).^[7]
 - Flow Rate: 1.0 mL/min.^[10]
 - Detection Wavelength: 245 nm or 254 nm.^{[7][10][11]}
 - Quantification: A standard curve of known hydrocortisone concentrations is used for quantification.

Data Presentation

The quantitative data obtained from the tape stripping analysis can be summarized in tables to facilitate comparison between different formulations or application conditions.

Table 1: Hydrocortisone Recovery from Stratum Corneum after a Single Application of a 1% Hydrocortisone Cream

Application Thickness	Time Point	Total Hydrocortisone in SC (µg/cm ²) (Mean ± SD)
Thin (2 mg/cm ²)	6 hours (Uptake)	1.6 ± 0.5
Thick (9 mg/cm ²)	6 hours (Uptake)	2.5 ± 0.8
Thin (2 mg/cm ²)	24 hours (Clearance)	1.4 ± 0.4
Thick (9 mg/cm ²)	24 hours (Clearance)	2.2 ± 0.7

Data adapted from a study on a 1% hydrocortisone cream. The presence of urea in **Hydrodexan** may lead to higher penetration and recovery values.

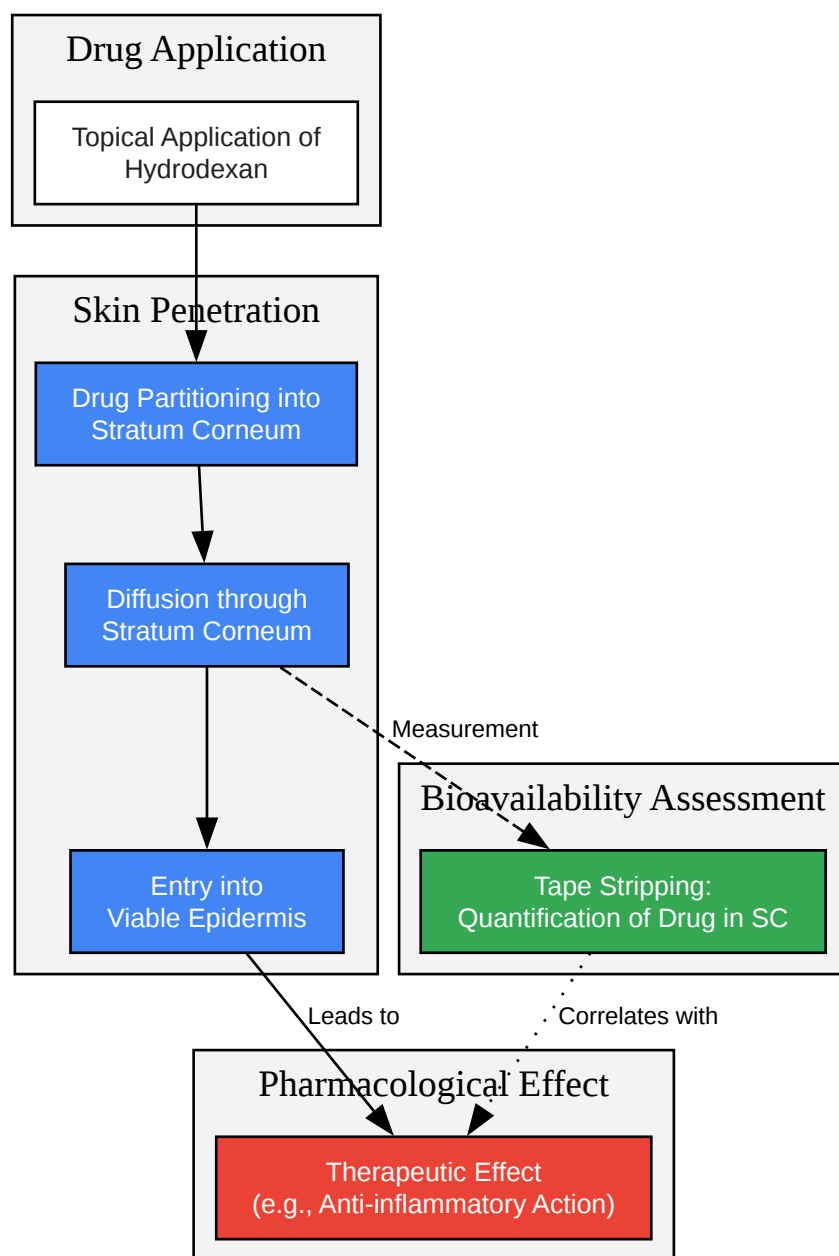
Table 2: Distribution of Hydrocortisone within the Stratum Corneum (6-hour Uptake)

Stratum Corneum Depth	Hydrocortisone Recovery from Thick Application (9 mg/cm ²) (µg/cm ²) (Mean ± SD)
Superficial Layers (Tapes 1-2)	1.2 ± 0.4
Mid Layers (Tapes 3-mid)	0.8 ± 0.3
Deep Layers (Tapes mid-end)	0.5 ± 0.2

This table illustrates the concentration gradient of the drug within the stratum corneum, with higher concentrations typically found in the more superficial layers.

Signaling Pathways and Logical Relationships

The underlying principle of using tape stripping for bioavailability studies is based on the logical relationship between drug concentration in the stratum corneum and its potential therapeutic effect in the viable epidermis.



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Caption: Logical Relationship in Dermatopharmacokinetics.

Conclusion

The tape stripping technique is a valuable and minimally invasive tool for assessing the bioavailability of **Hydrodexan**. It provides detailed information on the penetration of hydrocortisone into the stratum corneum, which is a key indicator of local drug delivery and potential therapeutic efficacy. The inclusion of urea in the **Hydrodexan** formulation is expected

to enhance this penetration, an effect that can be quantitatively assessed using the protocols described herein. Standardized procedures for application, tape stripping, and analysis are crucial for obtaining reliable and reproducible data.

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